

Pharmacokinetics and metabolism of bendroflumethiazide in vivo

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An In-Depth Technical Guide to the In Vivo Pharmacokinetics and Metabolism of Bendroflumethiazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vivo pharmacokinetics and metabolism of **bendroflumethiazide**, a thiazide diuretic primarily used in the management of hypertension and edema.^{[1][2]} The information is compiled from various in vivo studies, with a focus on quantitative data, experimental methodologies, and metabolic pathways.

Pharmacokinetic Profile

Bendroflumethiazide is characterized by rapid oral absorption, high plasma protein binding, extensive metabolism, and renal excretion.^{[2][3][4]}

Absorption

Bendroflumethiazide is well and rapidly absorbed from the gastrointestinal tract following oral administration.^{[1][3][5]} Studies indicate a bioavailability of approximately 100%, which is not significantly influenced by the concomitant intake of food.^{[2][6]} Peak plasma concentrations are typically reached within 2 to 4 hours.^{[4][7]}

Distribution

Upon entering systemic circulation, **bendroflumethiazide** exhibits extensive binding to plasma proteins, with reported values of 94-96% to human serum albumin.[2][3][7] This high degree of protein binding results in a relatively small apparent volume of distribution. The distribution of a drug is influenced by its binding to plasma proteins and tissues; acidic drugs like **bendroflumethiazide** are often highly protein-bound.[8]

Metabolism

Bendroflumethiazide undergoes extensive hepatic metabolism.[1][2] In vivo studies have identified several metabolites in human urine. The primary metabolic processes involve hydrolysis and other structural modifications.[9][10] A significant portion of the drug is metabolized, while about 30% is excreted unchanged.[1][4]

Excretion

The primary route of elimination for **bendroflumethiazide** and its metabolites is through renal excretion.[1][5] Approximately 30% of an administered dose is excreted in the urine as the unchanged parent drug.[4] The plasma half-life generally ranges from 3 to 9 hours, depending on the dose and the pharmacokinetic model used for analysis.[3][4][11] While the plasma half-life is relatively short, its biological (diuretic) effect can last for 8 to 12 hours.[7][12] Both the parent drug and its metabolites can be detected in urine for up to 50 hours post-administration.[9]

Quantitative Pharmacokinetic Data

The following tables summarize key pharmacokinetic parameters for **bendroflumethiazide** compiled from studies in healthy human volunteers and hypertensive patients.

Table 1: Absorption and Distribution Parameters

Parameter	Value	Subject Population	Dosing	Citation
Bioavailability	~100%	Healthy Volunteers	Oral	[2]
Protein Binding	94-96%	In vitro (Human Serum Albumin)	N/A	[2][3][7]
Tmax (Time to Peak)	2 ± 0.4 hours	Healthy Volunteers	10 mg Oral	[4]
2 - 2.5 hours	N/A	N/A	[7]	
2.3 hours	Hypertensive Patients	2.5 mg & 5 mg Oral	[13]	
Cmax (Peak Conc.)	86 ± 18 ng/mL	Healthy Volunteers	10 mg Oral	
23 ng/mL	Hypertensive Patients	2.5 mg Oral	[13]	
50 ng/mL	Hypertensive Patients	5 mg Oral	[13]	
Volume of Distribution	1.48 L/kg	Healthy Volunteers	10 mg Oral	[4]
1.18 L/kg	Hypertensive Patients	5 mg Oral	[13]	
0.88 L/kg	Healthy Volunteers	2.5 mg Oral (multiple dose)	[14]	

Table 2: Elimination and Clearance Parameters

Parameter	Value	Subject Population	Dosing	Citation
Elimination Half-Life ($t_{1/2}$)	3.1 hours (1-compartment model)	Healthy Volunteers	1.25 mg Oral	[11]
8.9 hours (2-compartment model)	Healthy Volunteers	2.5 mg & 5.0 mg Oral	[11]	
3.0 hours	Healthy Volunteers	10 mg Oral	[4]	
~3-4 hours (plasma)	N/A	N/A	[2][7]	
4.1 hours	Hypertensive Patients	5 mg Oral	[13]	
8.5 hours	N/A	N/A	[3]	
8.2 - 8.6 hours	Healthy Volunteers	2.5 mg Oral (multiple dose)	[14]	
Renal Clearance	~30 mL/min	Healthy Volunteers	1.25, 2.5, 5.0 mg Oral	[11]
105 ± 24 mL/min	Healthy Volunteers	10 mg Oral	[4]	
93 mL/min	Hypertensive Patients	2.5 mg Oral	[13]	
48 mL/min	Hypertensive Patients	5 mg Oral	[13]	
Non-Renal Clearance	269 ± 77 mL/min	Healthy Volunteers	10 mg Oral	[4]
200 mL/min	Hypertensive Patients	5 mg Oral	[13]	

Urinary Excretion (unchanged)	~30%	Healthy Volunteers	10 mg Oral	[4]
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Experimental Protocols

The characterization of **bendroflumethiazide**'s pharmacokinetics relies on well-defined clinical studies. Below are detailed methodologies from key cited experiments.

Study of Urinary Metabolite Identification

- Objective: To identify **bendroflumethiazide** metabolites in human urine.[9]
- Study Population: Two healthy volunteers (22 and 26 years old).[9]
- Drug Administration: A single oral dose of two 2.5 mg tablets of Tensionorme®.[9]
- Sample Collection: Urine was collected at various time points up to 50 hours post-dose.[9]
- Sample Preparation: Urine samples were extracted using BackerBond spe C-18 solid-phase extraction (SPE) cartridges.[9]
- Analytical Method: Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry (LC-ESI-MS/MS) was used for the identification of metabolites by comparing their retention times, mass differences, and product ion spectra with the parent drug.[9]

Dose-Dependent Pharmacokinetic Study

- Objective: To study the pharmacokinetics of **bendroflumethiazide** after various oral doses. [11]
- Study Population: Nine healthy male volunteers.[11]
- Drug Administration: Single oral doses of 1.25 mg, 2.5 mg, and 5.0 mg.[11]
- Sample Collection: Plasma concentrations were monitored for up to 24 hours.[11]
- Analytical Method: **Bendroflumethiazide** concentrations in plasma were analyzed by Gas-Liquid Chromatography (GLC) following extractive alkylation.[11]

- Data Analysis: A one-compartment model was used for the 1.25 mg dose data, while a two-compartment model was fitted to the 2.5 mg and 5.0 mg dose data to calculate pharmacokinetic parameters like half-life.[11]

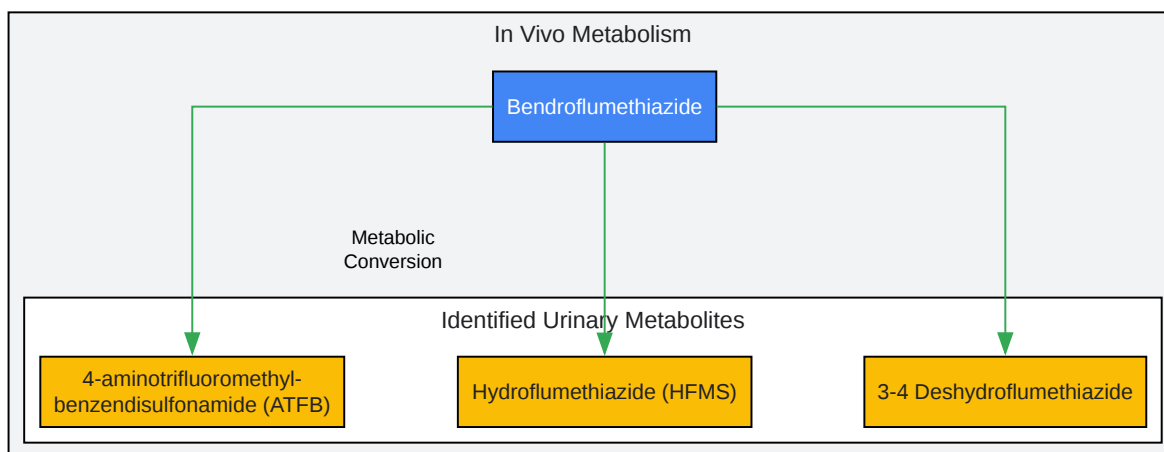
Bioavailability Study with Food

- Objective: To determine the effect of food on the bioavailability of **bendroflumethiazide**. [6]
- Study Population: Eight healthy subjects. [6]
- Drug Administration: A single oral dose of 10 mg was administered on two separate occasions: once after an overnight fast and once with a meal. [6]
- Sample Collection: Plasma and urine samples were collected. [6]
- Analytical Method: Concentrations of the drug in plasma and urine were determined by Gas-Liquid Chromatography (GLC). [6]
- Data Analysis: Bioavailability was assessed by comparing the Area Under the Curve (AUC) and the total urinary recovery of the drug between the fasted and fed states. [6]

Visualizations: Metabolism and Experimental Workflow

Metabolic Pathway of Bendroflumethiazide

The following diagram illustrates the metabolic conversion of **bendroflumethiazide** into its major identified metabolites.

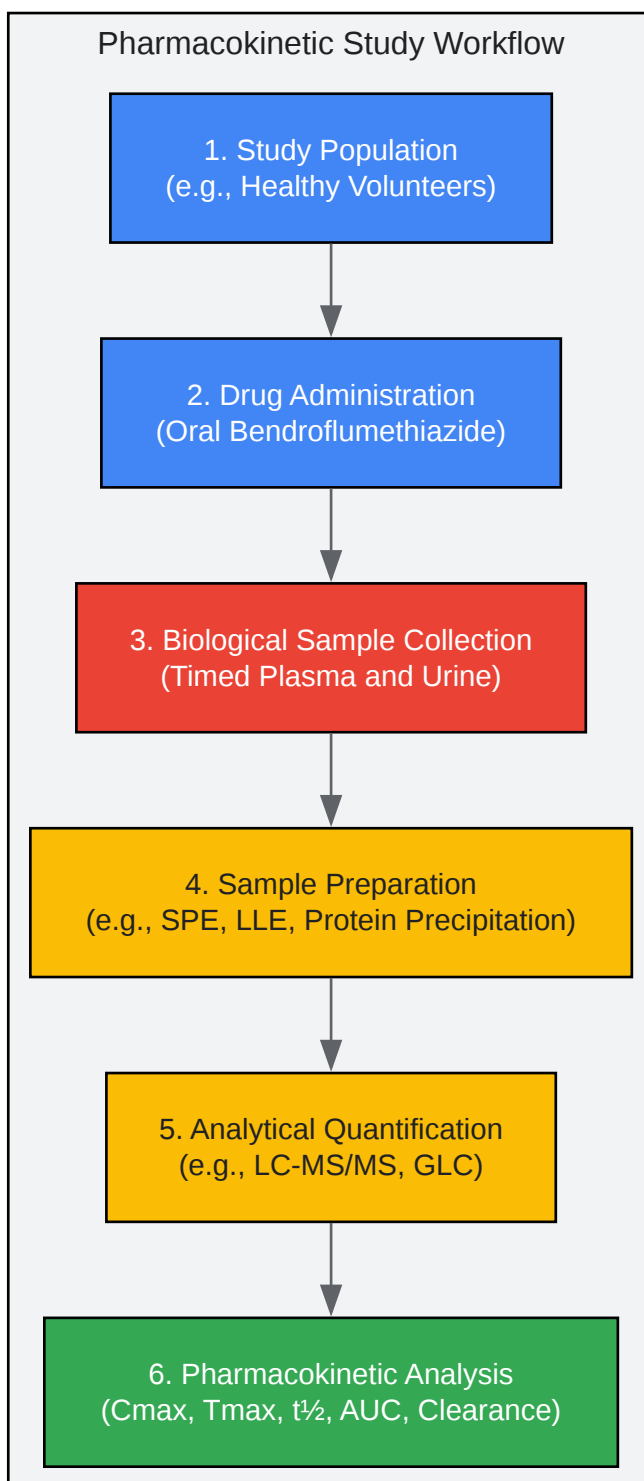


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Caption: In vivo metabolic pathway of **bendroflumethiazide**.

Experimental Workflow for Pharmacokinetic Analysis

This diagram outlines a typical experimental workflow for an in vivo pharmacokinetic study of **bendroflumethiazide**.



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Caption: Generalized workflow for an in vivo pharmacokinetic study.

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